

Introduction: The Significance of 2-Azacyclooctanone

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Compound of Interest

Compound Name: 2-Azacyclooctanone

CAS No.: 673-66-5

Cat. No.: B1197962

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2-Azacyclooctanone (Enantholactam) is a seven-membered cyclic amide, or lactam. This medium-sized ring structure is a valuable heterocyclic building block in organic synthesis.^[1] Its derivatives have shown potential in medicinal chemistry, with some exhibiting inhibitory effects on enzymes relevant to neurodegenerative diseases and others displaying potential anticonvulsant properties.^[1] The synthesis of such medium-ring lactams presents a unique challenge in organic chemistry due to the torsional strain and transannular interactions inherent in eight-membered ring formation.^[1] This guide focuses on reliable and scalable methods for its preparation in a laboratory setting.

Overview of Synthetic Strategies

Two classical and robust methods dominate the synthesis of **2-Azacyclooctanone** from the readily available starting material, cyclooctanone: the Beckmann Rearrangement and the Schmidt Reaction.

- **Beckmann Rearrangement:** This is arguably the most widely employed method for synthesizing lactams from cyclic ketones.^{[1][2]} The process involves a two-step sequence: first, the conversion of the ketone to its corresponding oxime, followed by an acid-catalyzed

rearrangement of the oxime to the lactam.[2] This method is known for its reliability and the commercial availability of the necessary reagents. The reaction is stereospecific, with the group anti-periplanar to the oxime's hydroxyl group migrating.[3] For a symmetrical ketone like cyclooctanone, this stereospecificity is not a concern for the final product's constitution.

- **Schmidt Reaction:** This reaction offers a more direct, one-pot conversion of a ketone to a lactam using hydrazoic acid (HN_3) under acidic conditions.[4][5] The reaction proceeds through the nucleophilic addition of the azide to the protonated carbonyl, followed by a rearrangement with the extrusion of nitrogen gas (N_2).[5][6] While atom-economical, the Schmidt reaction's primary drawback is the use of hydrazoic acid, which is highly toxic and explosive.[7][8] Hydrazoic acid is often generated in situ from sodium azide, which itself is acutely toxic and can form dangerously explosive heavy metal azides.[9][10][11]

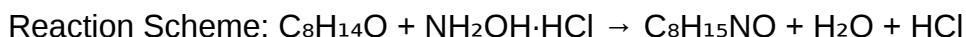
Chosen Strategy: For this guide, the Beckmann Rearrangement is selected as the focus protocol. It avoids the significant hazards associated with hydrazoic acid, making it a safer and more common choice for laboratory-scale synthesis without specialized handling equipment. The two-step process also allows for the isolation and purification of the intermediate oxime, ensuring a high-quality substrate for the final rearrangement.

Detailed Synthesis Protocol via Beckmann Rearrangement

This protocol is presented in two parts: the synthesis of the cyclooctanone oxime intermediate and its subsequent rearrangement to **2-Azacyclooctanone**.

Part A: Synthesis of Cyclooctanone Oxime

The initial step is the oximation of cyclooctanone. This reaction is a standard condensation between a ketone and hydroxylamine.[12]



Materials and Equipment:

- Cyclooctanone
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH} \cdot \text{HCl}$)

- Sodium acetate (CH_3COONa) or Sodium hydroxide (NaOH)
- Ethanol or Methanol
- Deionized water
- Round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Standard glassware for workup (separatory funnel, beakers, etc.)
- Rotary evaporator

Step-by-Step Protocol:

- **Dissolution:** In a 250 mL round-bottom flask, dissolve cyclooctanone (1.0 eq) in ethanol (approx. 8-10 mL per gram of ketone).
- **Reagent Preparation:** In a separate beaker, prepare an aqueous solution of hydroxylamine hydrochloride (1.2 eq) and sodium acetate (1.2 eq). The base (sodium acetate) is crucial to neutralize the HCl generated from the hydroxylamine hydrochloride, liberating the free hydroxylamine nucleophile.^[12]
- **Reaction:** Add the aqueous hydroxylamine solution to the stirred ethanolic solution of cyclooctanone at room temperature.
- **Reflux:** Attach a reflux condenser and heat the mixture to a gentle reflux (approximately 80-90°C) for 1-2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After cooling to room temperature, reduce the volume of the solvent using a rotary evaporator. Add deionized water to the residue to precipitate the crude product.
- **Isolation:** Collect the white solid product by vacuum filtration and wash with cold water to remove inorganic salts.

- Drying: Dry the resulting cyclooctanone oxime, a white crystalline powder, in a desiccator or a vacuum oven at low heat.^[13] The yield should be in the range of 80-90%.

Part B: Beckmann Rearrangement to 2-Azacyclooctanone

This is the critical ring-expansion step. The protocol uses a strong protic acid, a classic and effective catalyst for the rearrangement.^{[1][2]}

Reaction Scheme: $\text{C}_8\text{H}_{15}\text{NO} \xrightarrow{(\text{H}_2\text{SO}_4)} \text{C}_8\text{H}_{15}\text{NO} \text{ (lactam)}$

Materials and Equipment:

- Cyclooctanone oxime (from Part A)
- Concentrated Sulfuric Acid (H_2SO_4) or Polyphosphoric Acid (PPA)
- Ice bath
- Ammonium hydroxide (NH_4OH) or Sodium hydroxide (NaOH) solution for neutralization
- Dichloromethane (CH_2Cl_2) or Chloroform (CHCl_3) for extraction
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4) for drying
- Heating mantle or oil bath
- Standard glassware for workup and purification

Step-by-Step Protocol:

- Catalyst Preparation: In a three-necked flask equipped with a mechanical stirrer and a thermometer, place concentrated sulfuric acid. Cool the acid to 0-10°C in an ice bath. Caution: This is an exothermic process; handle strong acids with extreme care in a fume hood.
- Substrate Addition: Slowly and portion-wise, add the dried cyclooctanone oxime (1.0 eq) to the cold, stirred acid. Maintain the internal temperature below 20°C throughout the addition.

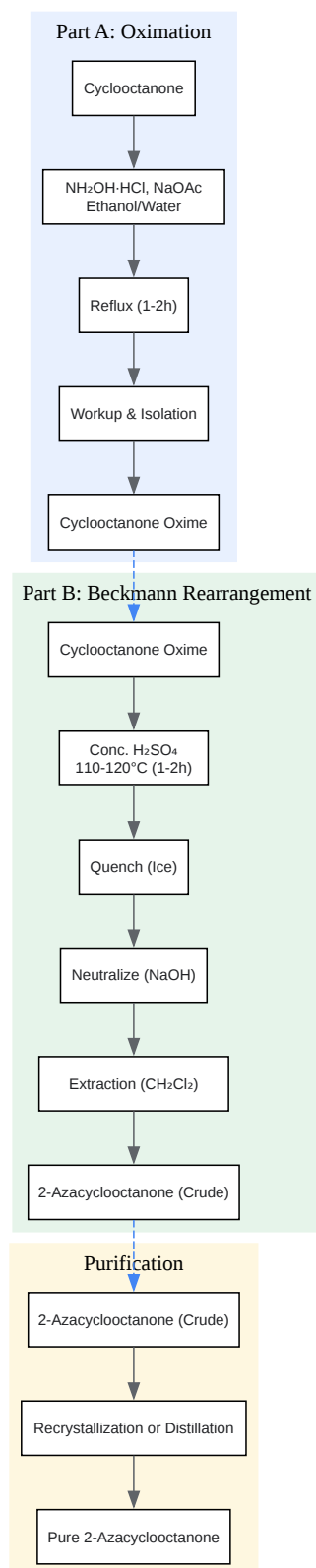
The oxime protonates on the hydroxyl group, preparing it to be a good leaving group (water).
[3][14]

- **Reaction:** After the addition is complete, slowly heat the reaction mixture to 110-120°C and maintain this temperature for 1-2 hours.[1] The color of the mixture will typically darken.
- **Quenching:** Allow the mixture to cool to room temperature, then pour it cautiously over a large amount of crushed ice in a beaker. This step must be performed slowly and with stirring, as the dilution of concentrated acid is highly exothermic.
- **Neutralization:** Carefully neutralize the acidic solution by the slow addition of a concentrated ammonium hydroxide or sodium hydroxide solution. The pH should be adjusted to ~8-9. This will precipitate the crude **2-Azacyclooctanone**.
- **Extraction:** Extract the product from the aqueous mixture with dichloromethane or chloroform (3 x volumes). Combine the organic layers.
- **Drying and Concentration:** Dry the combined organic extracts over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.

Experimental Workflow and Reaction Mechanism

Overall Experimental Workflow

The following diagram illustrates the complete workflow from the starting material to the final purified product.

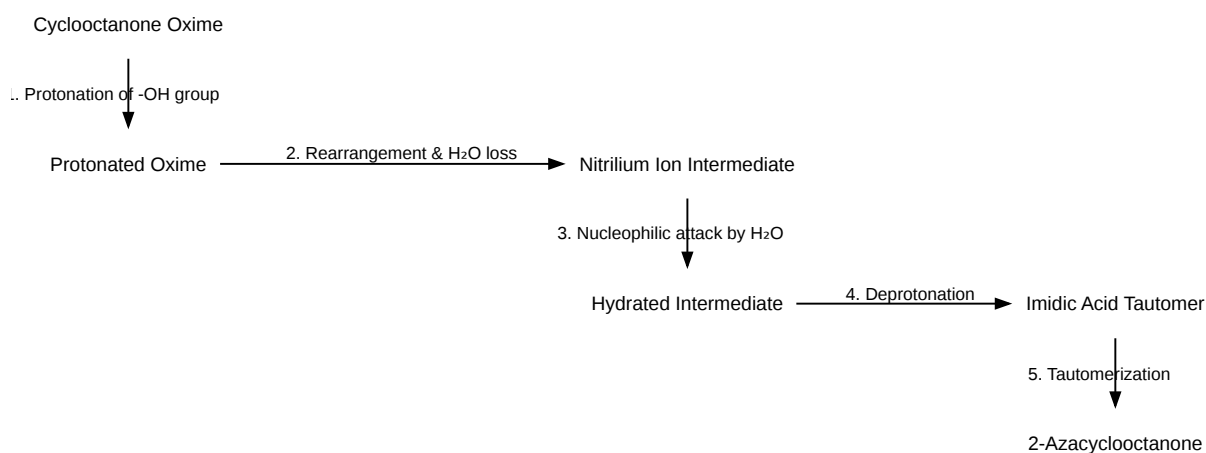


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Caption: Experimental workflow for the synthesis of **2-Azacyclooctanone**.

Mechanism of the Beckmann Rearrangement

The acid-catalyzed rearrangement proceeds through several key steps:



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Caption: Simplified mechanism of the acid-catalyzed Beckmann rearrangement.

- **Protonation:** The hydroxyl group of the oxime is protonated by the strong acid, converting it into a good leaving group (H₂O).[3]
- **Rearrangement/Loss of Water:** In a concerted step, one of the alkyl groups attached to the oxime carbon migrates to the nitrogen atom, displacing the water molecule. This forms a key nitrilium ion intermediate.[14]
- **Hydration:** A water molecule acts as a nucleophile and attacks the electrophilic carbon of the nitrilium ion.
- **Deprotonation & Tautomerization:** The resulting intermediate is deprotonated and then tautomerizes to form the final, stable lactam product.[3]

Purification and Characterization

The crude **2-Azacyclooctanone** obtained after extraction is often a solid and can be purified by recrystallization.

Purification Protocol: Recrystallization

- **Solvent Selection:** A suitable solvent is one in which the compound is sparingly soluble at room temperature but highly soluble at the solvent's boiling point. A mixture of ethanol and water or a solvent like ethyl acetate can be effective.[\[15\]](#)
- **Dissolution:** Dissolve the crude product in a minimum amount of the boiling solvent.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Crystallization:** Allow the clear solution to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
- **Isolation:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry thoroughly.

Characterization Data

The identity and purity of the final product should be confirmed using modern spectroscopic techniques.

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ NO	[16]
Molecular Weight	127.18 g/mol	[16]
Appearance	Colorless/White Solid	[16]
Melting Point	145-147 °C	[16]

Expected Spectroscopic Data:

- **¹H NMR:** The proton NMR spectrum provides key information about the structure. Protons on the carbon adjacent to the nitrogen (C8-H) will appear around δ 3.2 ppm, while protons

adjacent to the carbonyl group (C2-H) will be shifted downfield to around δ 2.4 ppm. The remaining methylene protons will appear as a complex multiplet in the δ 1.4-1.8 ppm region. The N-H proton will appear as a broad singlet, typically around δ 6.0-8.0 ppm, depending on the solvent and concentration.^[17]

- ¹³C NMR: The carbonyl carbon will show a characteristic peak in the δ 175-180 ppm range. The carbon adjacent to the nitrogen (C8) will be around δ 45 ppm, and the carbon adjacent to the carbonyl (C2) will be around δ 37 ppm.
- IR Spectroscopy: The infrared spectrum is dominated by two strong absorptions: a sharp, intense peak for the C=O (amide I band) stretch, typically found around 1650-1670 cm⁻¹, and a broad peak for the N-H stretch in the range of 3200-3400 cm⁻¹.^[18]
- Mass Spectrometry: The molecular ion peak (M⁺) should be observed at m/z = 127. Key fragmentation patterns for lactams include alpha-cleavage adjacent to the carbonyl group.

Safety and Handling

- Cyclooctanone: Flammable liquid and vapor. Handle in a well-ventilated area.
- Hydroxylamine Hydrochloride: Harmful if swallowed and can cause skin irritation. May be corrosive to metals.
- Concentrated Sulfuric Acid (H₂SO₄): Extremely corrosive and causes severe skin burns and eye damage. It reacts violently with water. All operations must be conducted in a chemical fume hood while wearing appropriate personal protective equipment (PPE), including acid-resistant gloves, a lab coat, and chemical safety goggles/face shield.
- Organic Solvents (Ethanol, Dichloromethane): Flammable and/or volatile. Avoid inhalation of vapors and work in a well-ventilated fume hood. Dichloromethane is a suspected carcinogen.
- Neutralization: The neutralization of strong acids is highly exothermic. Perform this step slowly and with efficient cooling to prevent boiling and splashing.

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